

# Addressing variability in animal studies with MK-7145

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## Compound of Interest

Compound Name: MK-7145

Cat. No.: B8288217

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## Technical Support Center: MK-7145 Animal Studies

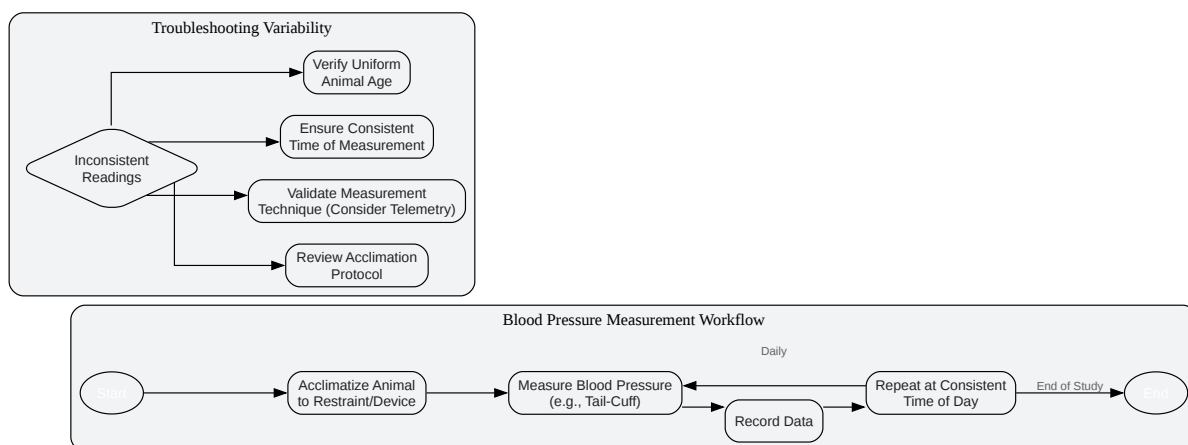
This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to address potential variability in animal studies involving the ROMK inhibitor, **MK-7145**.

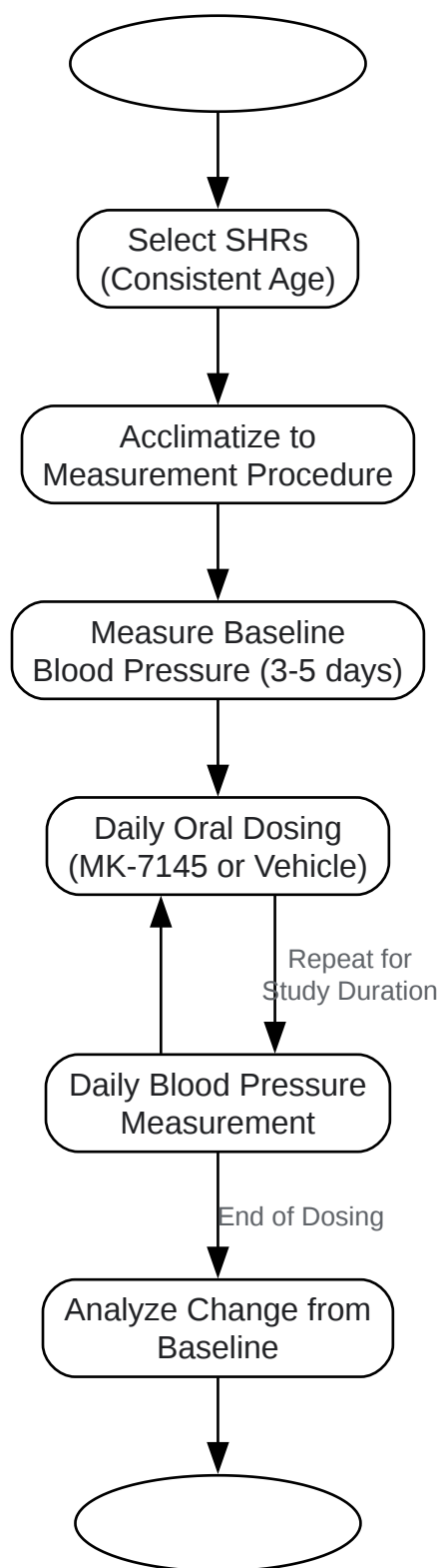
## Frequently Asked Questions (FAQs) & Troubleshooting

### General

Q1: What is **MK-7145** and what is its mechanism of action?

A1: **MK-7145** is an orally active small molecule inhibitor of the renal outer medullary potassium channel (ROMK).[1][2] ROMK is an ATP-dependent potassium channel that plays a crucial role in potassium recycling in the thick ascending limb of Henle's loop and potassium secretion in the cortical collecting duct of the nephron.[1][3] By inhibiting ROMK, **MK-7145** is expected to induce diuresis and natriuresis, making it a potential therapeutic agent for hypertension and heart failure.[1][2]





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## References

- 1. Discovery of MK-7145, an Oral Small Molecule ROMK Inhibitor for the Treatment of Hypertension and Heart Failure - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]
- 3. ROMK - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org/)]
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